

3-Methylbenzophenone safety data sheet (SDS)

Author: BenchChem Technical Support Team. Date: December 2024

Compound of Interest

Compound Name: 3-Methylbenzophenone

Cat. No.: B1359932

An In-depth Technical Guide on the Safety of 3-Methylbenzophenone

Introduction

3-Methylbenzophenone (CAS No. 643-65-2), also known as phenyl 3-tolyl ketone or 3-benzoyltoluene, is an aromatic ketone.^{[1][2]} Its chemical structure is utilized in laboratory settings for chemical synthesis and is considered a pharmaceutical intermediate, for example, in the production of Ketoprofen.^[1] **Methylbenzophenone**, intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

According to the information available, **3-Methylbenzophenone** is not classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard. One source classifies it under GHS with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes eye irritation).^{[1][5]} The precaution that its toxicological properties have not been fully investigated.^{[1][5]}

Table 1: GHS Hazard Information

Category	Code
Signal Word	Warning
Hazard Statements	H302
H315	Causes skin irritation. ^{[4][6]}
H319	Causes serious eye irritation. ^{[4][6]}
H335	May cause respiratory irritation. ^{[4][6]}
Precautionary Statements	P261
P280	Wear protective gloves/protective clothing/eye protection/face protection. ^{[4][6]}
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^{[4][6]}

Physical and Chemical Properties

3-Methylbenzophenone is typically a light green or slightly yellow to greenish liquid at room temperature.^{[1][3]}

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C14H12O
Molecular Weight	196.25 g/mol
Physical State	Liquid
Appearance	Light green / Clear slightly yellow to greenish
Boiling Point	183 - 185 °C (361.4 - 365 °F) @ 16 mmHg
Flash Point	> 112 °C (> 233.6 °F)
Melting Point	No data available
Solubility	Insoluble in water, soluble in organic solvents.
Specific Gravity	No information available
Vapor Pressure	No information available
Autoignition Temperature	No information available

Handling, Storage, and Personal Protection

Handling: Users should avoid contact with skin and eyes and refrain from breathing mists, vapors, or spray.[1] It is recommended to handle the substance with appropriate personal protective equipment (PPE) and in a well-ventilated area. If necessary, use respiratory protection.[9]

Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][9] Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles, such as those described by OSHA's eye and face protection requirements.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1][5][9]
- Respiratory Protection: Under normal use conditions where adequate ventilation is present, no protective equipment is typically needed.[1][5] If vapors or dusts are present, use appropriate respiratory protection.

First Aid and Emergency Measures

In case of exposure, the following first aid measures should be taken. A logical workflow for responding to an exposure incident is detailed in the diagram below.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes. Seek medical attention.
Skin Contact	Wash off immediately with soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
Inhalation	Remove to fresh air. If not breathing, provide artificial respiration. Seek medical attention.
Ingestion	Clean mouth with water. Do NOT induce vomiting. Seek medical attention.

```
graph TD
    A[Emergency Response Workflow for 3-Methylbenzophenone Exposure] --> B[Eye Contact]
    A --> C[Skin Contact]
    A --> D[Inhalation]
    A --> E[Ingestion]
    B --> B1[Rinse immediately with plenty of water for at least 15 minutes.]
    B1 --> B2[Seek medical attention.]
    C --> C1[Wash off immediately with soap and water for at least 15 minutes.]
    C1 --> C2[Remove contaminated clothing.]
    C2 --> C3[Seek medical attention if irritation persists.]
    D --> D1[Remove to fresh air. If not breathing, provide artificial respiration.]
    D1 --> D2[Seek medical attention.]
    E --> E1[Clean mouth with water. Do NOT induce vomiting.]
    E1 --> E2[Seek medical attention.]
```

```
// Nodes
```

```
exposure [label="Exposure Incident", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF];
```

```
inhalation [label="Inhalation", fillcolor="#FBBC05];
```

```
skin [label="Skin Contact", fillcolor="#FBBC05];
```

```
eye [label="Eye Contact", fillcolor="#FBBC05];
```

```
ingestion [label="Ingestion", fillcolor="#FBBC05];
```

```
inhalation_action [label="Move to fresh air.\nIf breathing is difficult, give oxygen.\nGet medical attention.
```

```
skin_action [label="Remove contaminated clothing.\nWash with soap and plenty of water.\nGet medical attention
```

```
eye_action [label="Rinse with water for at least 15 minutes.\nRemove contact lenses if possible.\nGet medical
```

```
ingestion_action [label="Clean mouth with water.\nDo not induce vomiting.\nGet medical attention.", shape=rec
```

```
end_node [label="Treat Symptomatically\n(Notes to Physician)", shape=ellipse, fillcolor="#34A853", fontcolor=
```

```
// Edges
```

```
exposure -> inhalation [label="Route"];
```

```
exposure -> skin [label="Route"];
```

```
exposure -> eye [label="Route"];
```

```
exposure -> ingestion [label="Route"];
```

```
inhalation -> inhalation_action;
```

```
skin -> skin_action;
```

```
eye -> eye_action;
```

```
ingestion -> ingestion_action;
```

```
inhalation_action -> end_node;
```

```
skin_action -> end_node;
```

```
eye_action -> end_node;
```

```
ingestion_action -> end_node;
```

```
}
```

Caption: Emergency Response Workflow for **3-Methylbenzophenone** Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, and chemical foam are all suitable for extinguishing fires involving
- Unsuitable Extinguishing Media: No information available.[\[1\]](#)
- Specific Hazards: Keep the product and empty containers away from heat and sources of ignition.[\[1\]](#) Thermal decomposition can lead to the releas
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO₂).[\[1\]](#)[\[5\]](#)
- Protective Equipment: As in any fire, firefighters should wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH a

Stability and Reactivity

- Reactivity: None known, based on available information.[5]
- Chemical Stability: The substance is stable under normal conditions.[1][5]
- Conditions to Avoid: Incompatible products.[1]
- Incompatible Materials: Strong oxidizing agents.[1][9]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂).[1]
- Hazardous Polymerization: Hazardous polymerization does not occur.[1]

Toxicological and Ecological Information

Toxicological Information: There is a significant lack of specific quantitative toxicological data for **3-Methylbenzophenone**.

- Acute Toxicity: No acute toxicity information is available for this product.[1][5] The toxicological properties have not been fully investigated.[1][5]
- Skin Corrosion/Irritation: No data available.[5]
- Serious Eye Damage/Irritation: No data available.[5]
- Respiratory or Skin Sensitization: No information available.[1]
- Germ Cell Mutagenicity: No information available.[1]
- Carcinogenicity: There is no information available indicating that this material is a carcinogen.[1]
- Reproductive Toxicity: No information available.[1]
- STOT - Single Exposure: None known.[1]
- STOT - Repeated Exposure: None known.[1]
- Aspiration Hazard: No information available.[1]

Ecological Information: Information regarding the environmental impact of **3-Methylbenzophenone** is limited. It is advised not to let this chemical enter the environment.

Experimental Protocols

Detailed experimental protocols for the safety testing of **3-Methylbenzophenone** are not provided in the available Safety Data Sheets. The generation of test methods is the responsibility of the Organisation for Economic Co-operation and Development (OECD) for chemical testing. For instance:

- Acute Oral Toxicity studies are often conducted following OECD Test Guideline 420, 423, or 425, which involve administering the substance to fasted animals.
- Skin Irritation/Corrosion tests typically follow OECD Test Guideline 404, where the substance is applied to the skin of an animal and the resulting irritation is assessed.
- Eye Irritation/Corrosion tests are guided by OECD Test Guideline 405, involving the application of the substance to an animal's eye to assess irritation.

The absence of specific data in the SDSs for **3-Methylbenzophenone** suggests that such definitive studies may not have been conducted or published.

Disposal Considerations

Waste disposal should be carried out in accordance with local, regional, and national regulations. Chemical waste should be disposed of through a licensed waste management company.[7][8]

Regulatory Information

3-Methylbenzophenone is not listed as a hazardous substance under CERCLA or SARA (40 CFR 355).^[1] It is also not listed under California Propo material.^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 3-Methylbenzophenone | C₁₄H₁₂O | CID 69511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. angenechemical.com [angenechemical.com]
- 5. fishersci.fi [fishersci.fi]
- 6. chemicalds.com [chemicalds.com]
- 7. echemi.com [echemi.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. hmdb.ca [hmdb.ca]
- To cite this document: BenchChem. [3-Methylbenzophenone safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Tea](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 32

Ontario, CA

Phone: (601

Email: info@